

Technical Guide: 6,8-Dibromoquinolin-3-amine

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Compound of Interest

Compound Name: 6,8-Dibromoquinolin-3-amine

Cat. No.: B15128672

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer

The compound **6,8-Dibromoquinolin-3-amine** is not readily found in public chemical databases, and a specific CAS (Chemical Abstracts Service) number has not been identified in the available literature. This guide provides a comprehensive overview based on the synthesis and properties of structurally related compounds. The experimental protocols and data presented are predictive and intended for research and development purposes.

Chemical Identity and Properties

While a specific CAS number for **6,8-Dibromoquinolin-3-amine** is not available, we can infer its structural and chemical properties.

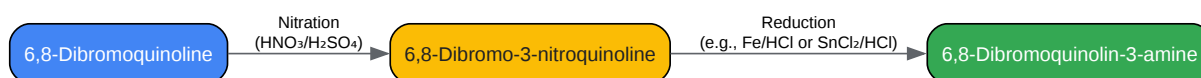
Property	Predicted Value/Information
Molecular Formula	C ₉ H ₆ Br ₂ N ₂
Molecular Weight	301.96 g/mol
IUPAC Name	6,8-Dibromoquinolin-3-amine
Canonical SMILES	<chem>C1=C(C=C2C(=C1)N=CC(=C2Br)N)Br</chem>
InChI Key	(Predicted) Based on isomeric structures
Physical Appearance	Expected to be a solid at room temperature
Solubility	Likely soluble in organic solvents like DMSO and DMF

Potential Synthesis

A plausible synthetic route for **6,8-Dibromoquinolin-3-amine** can be proposed based on established quinoline chemistry. The synthesis would likely begin with the commercially available 6,8-dibromoquinoline.

Proposed Synthetic Pathway

A potential two-step synthesis is outlined below, starting from 6,8-dibromoquinoline. This process involves nitration followed by reduction.



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Caption: Proposed two-step synthesis of **6,8-Dibromoquinolin-3-amine**.

Experimental Protocols

Step 1: Nitration of 6,8-Dibromoquinoline to form 6,8-Dibromo-3-nitroquinoline

- Materials: 6,8-Dibromoquinoline, concentrated sulfuric acid (H_2SO_4), concentrated nitric acid (HNO_3), ice bath, magnetic stirrer, round-bottom flask.
- Procedure:
 - In a round-bottom flask, dissolve 6,8-dibromoquinoline in a minimal amount of concentrated sulfuric acid, cooling the mixture in an ice bath.
 - Slowly add a nitrating mixture (a pre-mixed solution of concentrated nitric acid and concentrated sulfuric acid) dropwise to the quinoline solution while maintaining the temperature below 10°C .
 - After the addition is complete, allow the reaction to stir at room temperature for several hours until completion (monitored by TLC).
 - Pour the reaction mixture over crushed ice, which should precipitate the crude 6,8-dibromo-3-nitroquinoline.
 - Filter the solid, wash with cold water until the filtrate is neutral, and dry the product.
 - Purify the crude product by recrystallization from a suitable solvent (e.g., ethanol or acetic acid).

Step 2: Reduction of 6,8-Dibromo-3-nitroquinoline to form **6,8-Dibromoquinolin-3-amine**

- Materials: 6,8-Dibromo-3-nitroquinoline, iron powder (Fe) or tin(II) chloride (SnCl_2), hydrochloric acid (HCl), ethanol, sodium hydroxide (NaOH) solution, magnetic stirrer, reflux condenser.
- Procedure (using Iron/HCl):
 - Suspend 6,8-dibromo-3-nitroquinoline in a mixture of ethanol and water in a round-bottom flask.
 - Add iron powder and a catalytic amount of concentrated hydrochloric acid.
 - Heat the mixture to reflux with vigorous stirring for several hours. Monitor the reaction progress by TLC.

- Once the reaction is complete, cool the mixture and filter it through celite to remove the iron salts.
- Neutralize the filtrate with a sodium hydroxide solution to precipitate the crude amine.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the resulting crude **6,8-dibromoquinolin-3-amine** by column chromatography or recrystallization.

Potential Applications in Research and Drug Development

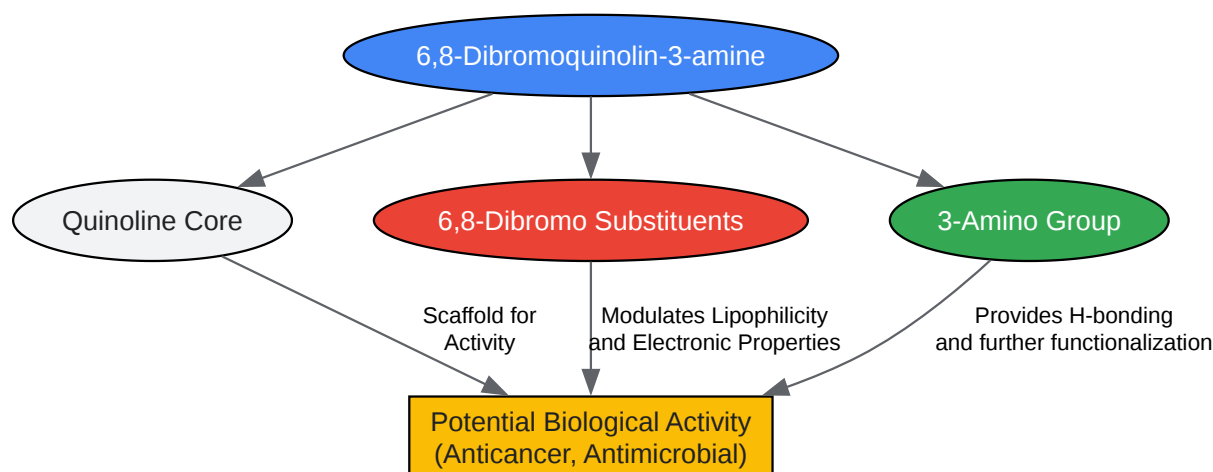
The quinoline scaffold is a privileged structure in medicinal chemistry, with numerous derivatives exhibiting a wide range of biological activities.^[1] The introduction of bromine atoms and an amine group at positions 6, 8, and 3 respectively, suggests potential applications in several areas:

- **Anticancer Agents:** Many substituted quinolines have demonstrated cytotoxic effects against various cancer cell lines. The dibromo- and amino- substitutions could modulate the electronic and steric properties of the molecule, potentially leading to interactions with biological targets such as kinases or DNA.
- **Antimicrobial Agents:** Halogenated quinolines have a long history as antimicrobial and antifungal agents.^[2] The bromine atoms on the quinoline ring may enhance the lipophilicity and membrane permeability of the compound, contributing to its potential antimicrobial activity.
- **Enzyme Inhibition:** The aminoquinoline core is present in several enzyme inhibitors. Depending on its three-dimensional structure, **6,8-Dibromoquinolin-3-amine** could be investigated as an inhibitor for various enzymes implicated in disease.
- **Chemical Probe and Building Block:** This compound can serve as a valuable intermediate for the synthesis of more complex molecules through functionalization of the amino group or

palladium-catalyzed cross-coupling reactions at the bromine positions.

Structural and Functional Relationships

The biological activity of quinoline derivatives is highly dependent on the nature and position of their substituents.



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Caption: Key structural features influencing the potential biological activity.

Safety and Handling

While specific toxicity data for **6,8-Dibromoquinolin-3-amine** is unavailable, compounds with similar structures (bromo- and amino-quinolines) are often classified as irritants and may be harmful if swallowed or inhaled.[3][4] Standard laboratory safety precautions should be followed:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid inhalation of dust and contact with skin and eyes.

- Consult the Safety Data Sheet (SDS) for any reagents used in the synthesis.

This technical guide provides a starting point for researchers interested in the synthesis and evaluation of **6,8-Dibromoquinolin-3-amine**. Further experimental work is required to confirm the proposed synthetic route and to explore the chemical and biological properties of this novel compound.

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